

semicarbazide hydrochloride safety data sheet

MSDS

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Compound Focus: Semicarbazide hydrochloride

CAS No.: 563-41-7; 18396-65-1

Cat. No.: S8050601

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Chemical Profile and Hazards

Semicarbazide hydrochloride is a white, crystalline, and odorless solid [1] [2]. It is soluble in water but insoluble in absolute alcohol and ether [1].

The table below summarizes its key hazards and regulatory information:

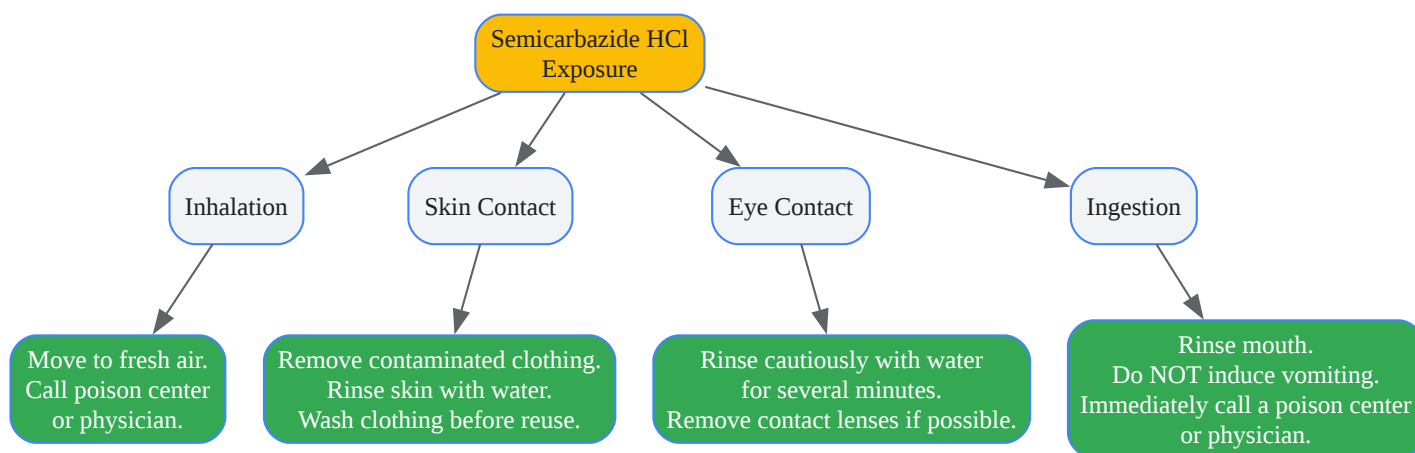
Aspect	Description
GHS Hazard Statements	H301: Toxic if swallowed [1]. H314: Causes severe skin burns and eye damage [1]. H318: Causes serious eye damage [1]. H351: Suspected of causing cancer [1].
Safe Handling Practices	P270: Do not eat, drink or smoke when using this product [1]. P280: Wear protective gloves, protective clothing, and eye protection [1]. P260: Do not breathe dust or fumes [1].
Transport Information	UN Number: UN2811 [1] [2] Hazard Class: 6.1 (Poisonous) [1] [2] Packing Group: III [2]
Carcinogenicity Classification	IARC Group 3: Not classifiable as to its carcinogenicity to humans [2].

Safe Handling and First Aid

Adherence to strict safety protocols is essential when working with this chemical.

- **Handling:** Avoid generating dust. Do not breathe dust or fumes. Use only in a well-ventilated area, preferably a fume hood [1].
- **Storage:** Store in a cool, dry place in a sealed container. Flinn Scientific suggests a storage pattern with other organic compounds like alcohols, glycols, amines, and amides [1].
- **Incompatibilities:** This chemical is incompatible with strong oxidizing agents and strong bases [1] [2].

The following diagram outlines the key emergency response steps in case of exposure:



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*Emergency First Aid Measures for **Semicarbazide Hydrochloride** Exposure*

Toxicological and Experimental Data

This chemical is toxic and has shown adverse effects in animal studies, which are critical for informing safe laboratory practices.

The table below summarizes key toxicological data and experimental findings:

Parameter	Details
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| **Acute Oral Toxicity (LD₅₀)** | Rabbit: 123 mg/kg [2] Mouse: 225 mg/kg [1] | | **Chronic Effects (from animal studies)** | • Damages cartilage, blood vessels, ovaries, testicles, and thyroid follicles [3]. • Target organs: liver, blood, digestive and respiratory systems [1]. • Questionable carcinogen with experimental neoplastigenic and teratogenic data [2]. | | **Mechanism of Action** | • Binds to copper or iron in cells and inhibits semicarbazide-sensitive amine oxidase (SSAO) activity [3]. • Can cause DNA damage in the presence of Cu(II) through the generation of hydrogen peroxide and carbamoyl radicals [4]. | | **Sample In Vivo Protocol** | **Model:** Sprague-Dawley rats [3]. **Dosage/Route:** 40 mg/kg body weight, oral gavage [3]. **Duration:** Daily for 4 weeks [3]. **Observed Effects:** Significant drop in body weight, GnRH, LH, FSH, and E₂ hormone levels, with histopathological alterations in ovarian and testicular tissues [3]. |

Summary for Researchers

Semicarbazide hydrochloride is a reagent with specific and significant hazards. For the safety of personnel and the environment, please remember:

- **Prioritize Engineering Controls:** Always handle this chemical in a properly functioning fume hood to prevent inhalation of dust and protect eyes and skin.
- **Use Personal Protective Equipment (PPE):** Wear appropriate gloves, protective clothing, and eye protection at all times.
- **Plan for Emergencies:** Be familiar with the first aid measures and have the number for a poison center readily available.
- **Dispose Properly:** Review all federal, state, and local regulations for disposal. The provided SDS suggests specific disposal methods that should be followed [1].

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References

1. Semicarbazide Hydrochloride Safety Data Sheet (SDS) [flinnsci.com]
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To cite this document: Smolecule. [semicarbazide hydrochloride safety data sheet MSDS].

Smolecule, [2026]. [Online PDF]. Available at:

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